

Application Notes and Protocols:

Diallylmelamine in Flame Retardant Textiles

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Compound of Interest

Compound Name: *Diallylmelamine*

Cat. No.: *B146501*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of N,N-**diallylmelamine** as a key component in synergistic flame retardant systems for textiles. The information presented is intended to guide researchers in the development and evaluation of durable and effective flame retardant treatments for cellulosic fabrics such as cotton.

Introduction

Diallylmelamine (2-N,2-N-bis(prop-2-enyl)-1,3,5-triazine-2,4,6-triamine) is a derivative of melamine, a nitrogen-rich heterocyclic compound.[1] The presence of two reactive allyl functional groups allows it to be used as a crosslinking agent or as a monomer in polymerization reactions.[1] In the context of flame retardant textiles, **diallylmelamine** serves as an effective nitrogen-containing synergist when combined with phosphorus-based compounds. This phosphorus-nitrogen (P-N) synergism significantly enhances the flame retardant properties of cellulosic materials like cotton through a combination of condensed-phase and gas-phase mechanisms.[2][3]

The triazine ring in **diallylmelamine** contributes to thermal stability.[1] Upon heating, it decomposes to release large volumes of inert nitrogen gas, which dilutes flammable gases and oxygen in the gas phase, thus inhibiting combustion. In the condensed phase, it promotes the formation of a stable, insulating char layer, which acts as a barrier to heat and mass transfer.[2]

Data Presentation

The following table summarizes typical performance data for cotton fabric treated with a phosphorus-nitrogen synergistic flame retardant system, representative of a **diallylmelamine**-based formulation, compared to untreated cotton.

Parameter	Untreated Cotton	Cotton Treated with P-N Synergist	Test Method
Limiting Oxygen Index (LOI)	~18% [4] [5]	27% - 42% [4] [5] [6] [7]	ASTM D2863
Vertical Flame Test	Fails (burns completely)	Passes (self-extinguishes)	UL94
Char Length	N/A (complete consumption)	6 cm - 11 cm [4] [6]	UL94
Add-on (%)	0%	15% - 25%	Gravimetric

Experimental Protocols

Synthesis of N,N-Diallylmelamine

A plausible synthetic route for N,N-**diallylmelamine** involves the reaction of cyanuric chloride with diallylamine. This method allows for the stepwise substitution of the chlorine atoms on the triazine ring.[\[1\]](#)[\[8\]](#)

Materials:

- Cyanuric chloride
- Diallylamine
- N,N-Diisopropylethylamine (DIPEA) or other suitable base
- Tetrahydrofuran (THF) or other suitable solvent
- Sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard glassware for organic synthesis

Procedure:

- Dissolve cyanuric chloride (1 equivalent) in THF in a round-bottom flask under an inert atmosphere (e.g., nitrogen).
- Cool the solution to 0°C in an ice bath.
- In a separate flask, prepare a solution of diallylamine (2 equivalents) and DIPEA (2.2 equivalents) in THF.
- Add the diallylamine solution dropwise to the cyanuric chloride solution while maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by column chromatography or recrystallization to yield **N,N-diallylmelamine**.

Application of Diallylmelamine-Phosphate Flame Retardant Finish to Cotton Fabric

This protocol describes a typical pad-dry-cure method for applying a synergistic **diallylmelamine** and diammonium phosphate (DAP) flame retardant finish to cotton fabric.[\[9\]](#)
[\[10\]](#)[\[11\]](#)

Materials:

- N,N-Diallylmelamine
- Diammonium phosphate (DAP)
- Deionized water
- Wetting agent (non-ionic)
- Padding machine
- Drying oven
- Curing oven
- Desiccator
- Analytical balance

Procedure:

- Fabric Preparation: Scour and bleach the cotton fabric to ensure it is clean, absorbent, and free of any impurities. The fabric should be neutral or slightly acidic.[\[10\]](#)
- Finishing Bath Preparation:
 - Prepare an aqueous solution of diammonium phosphate. A typical concentration ranges from 10% to 20% (w/v).

- Disperse the N,N-**diallylmelamine** in the DAP solution. The molar ratio of phosphorus to nitrogen is a critical parameter for synergism and should be optimized. A common starting point is a P:N ratio of 1:2 to 1:4.
- Add a small amount of a non-ionic wetting agent (e.g., 0.1%) to ensure uniform wetting of the fabric.
- Stir the solution until all components are fully dissolved or uniformly dispersed.
- Padding:
 - Immerse the cotton fabric in the finishing bath and pass it through the nip rollers of a padding machine.
 - Adjust the pressure of the rollers to achieve a wet pick-up of 70-80%.
- Drying: Dry the treated fabric in an oven at 80-100°C for 3-5 minutes.
- Curing: Cure the dried fabric in a curing oven at 150-170°C for 2-5 minutes. This step facilitates the crosslinking of the **diallylmelamine** and its reaction with the cellulose and the phosphate.
- Post-treatment: After curing, rinse the fabric thoroughly with water to remove any unreacted chemicals and then dry.

Evaluation of Flame Retardancy

3.3.1. Limiting Oxygen Index (LOI) - ASTM D2863[12][13]

Apparatus:

- LOI apparatus with a heat-resistant glass chimney
- Specimen holder
- Gas flow meters for oxygen and nitrogen
- Ignition source

Procedure:

- Cut the fabric specimen to the required dimensions (typically 70-150 mm long and 6.5 ± 0.5 mm wide).
- Mount the specimen vertically in the center of the glass chimney.
- Introduce a mixture of oxygen and nitrogen into the bottom of the chimney at a specified flow rate.
- Ignite the top edge of the specimen with the ignition source.
- Observe the burning behavior of the specimen.
- Adjust the oxygen concentration in the gas mixture and repeat the test with new specimens until the minimum oxygen concentration that just supports flaming combustion for a specified period or over a specified length of the specimen is determined.
- The LOI is expressed as the percentage of oxygen in that mixture.

3.3.2. Vertical Flame Test - UL94[6][9]

Apparatus:

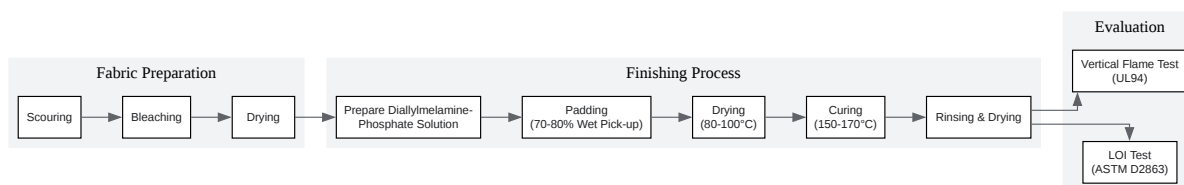
- Vertical flame test chamber
- Specimen holder
- Burner (Tirrill or Bunsen)
- Gas supply (methane)
- Timer
- Cotton batting

Procedure:

- Cut the fabric specimen to the required dimensions (typically 125 mm x 13 mm).

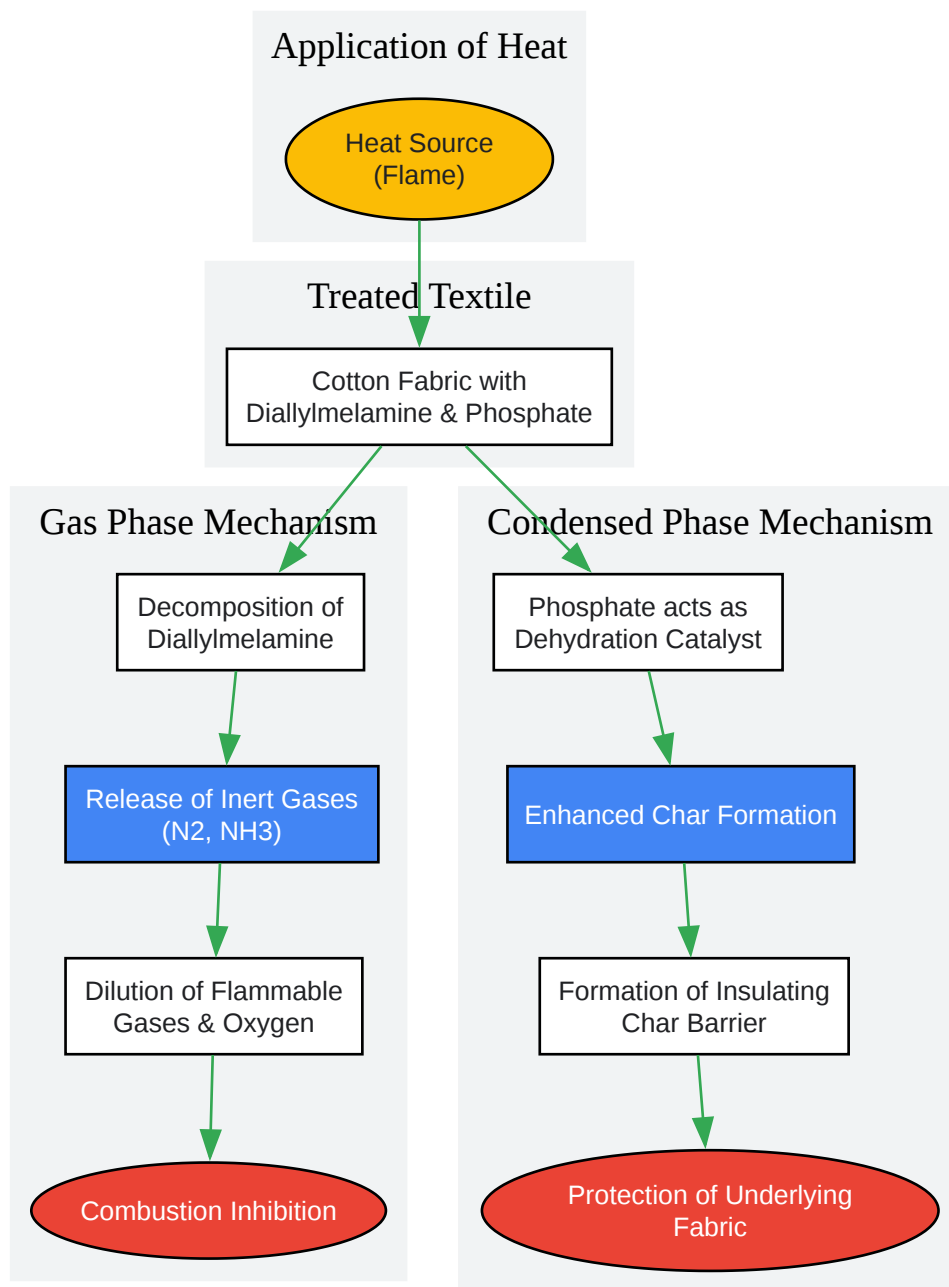
- Mount the specimen vertically in the specimen holder.
- Place a layer of dry cotton batting on the floor of the test chamber, 300 mm below the lower end of the specimen.
- Adjust the burner to produce a 20 mm high blue flame.
- Apply the flame to the lower edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- Immediately reapply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observe if any flaming drips ignite the cotton batting below.
- Measure the char length of the specimen after the test.
- Classify the material (e.g., V-0, V-1, V-2) based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton.

Mandatory Visualizations



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Caption: Workflow for the application and evaluation of **diallylmelamine**-based flame retardant.



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Caption: Synergistic flame retardant mechanism of **Diallylmelamine** and Phosphate.

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